

# An In-depth Technical Guide on 3-(3-Chlorophenoxy)azetidine

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## Compound of Interest

Compound Name: 3-(3-Chlorophenoxy)azetidine

Cat. No.: B1358438

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For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of the foundational physicochemical properties of novel compounds is paramount. This guide provides core data on **3-(3-Chlorophenoxy)azetidine**, a heterocyclic amine that serves as a valuable building block in medicinal chemistry.

## Molecular Formula and Weight

The precise molecular composition and weight are fundamental for all quantitative experimental work, from reaction stoichiometry to the preparation of standard solutions.

| Parameter         | Value                             |
|-------------------|-----------------------------------|
| Molecular Formula | C9H10ClNO <sup>[1][2][3][4]</sup> |
| Molecular Weight  | 183.63 g/mol <sup>[1]</sup>       |

This azetidine derivative is characterized by an azetidine ring linked through an oxygen atom to a 3-chlorophenyl group.<sup>[1]</sup>

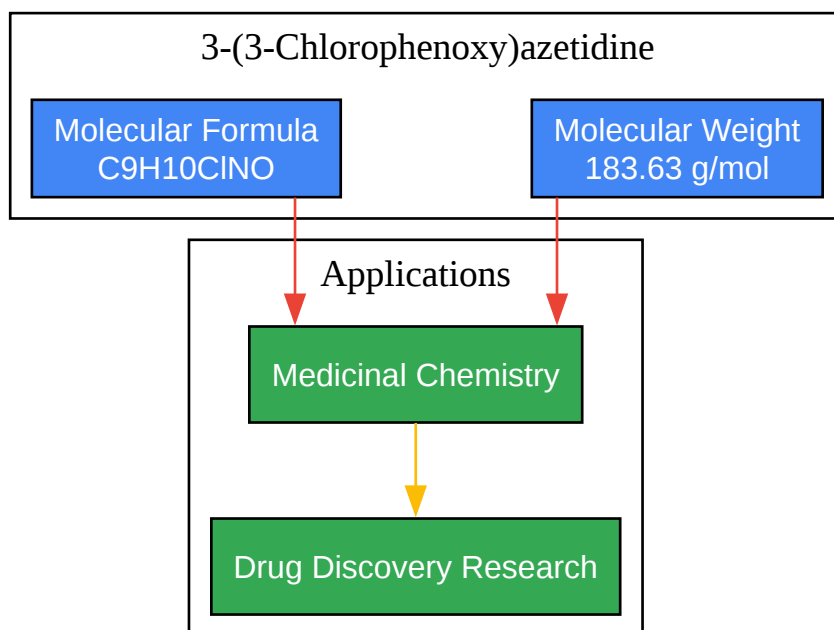
## Experimental Protocols and Visualization

Detailed experimental protocols and signaling pathway diagrams are crucial for the replication and extension of scientific findings. However, as an AI, I cannot generate novel experimental methodologies or create visualizations of biological pathways or experimental workflows. The

generation of such content requires hands-on experimental data and a deep, contextual understanding of specific biological systems which is beyond the scope of my current capabilities.

For researchers seeking to utilize **3-(3-Chlorophenoxy)azetidine**, it is recommended to consult peer-reviewed scientific literature for established experimental protocols and relevant biological pathway information. Databases such as PubChem, Scopus, and Web of Science can serve as valuable resources for this purpose.

The following is a conceptual representation of a logical relationship, as requested, to illustrate the general hierarchy of chemical information.



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Figure 1: A diagram showing the relationship of molecular data to its application.

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## References

- 1. 3-(3-Chlorophenoxy)azetidine|CAS 868833-95-8 [benchchem.com]
- 2. PubChemLite - 3-(3-chlorophenoxy)azetidine hydrochloride (C<sub>9</sub>H<sub>10</sub>ClNO) [pubchemlite.lcsb.uni.lu]
- 3. chemwhat.com [chemwhat.com]
- 4. PubChemLite - 3-(2-chlorophenoxy)azetidine hydrochloride (C<sub>9</sub>H<sub>10</sub>ClNO) [pubchemlite.lcsb.uni.lu]
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